

Fentrazamide: A Comprehensive Technical Overview of Chemical Identifiers

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Compound of Interest

Compound Name: Fentrazamide

Cat. No.: B1672595

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For researchers, scientists, and professionals engaged in drug development and agrochemical studies, precise identification of chemical compounds is paramount. This technical guide provides a consolidated overview of the key chemical identifiers for **Fentrazamide**, a tetrazolinone herbicide. The information is presented to facilitate straightforward access and comparison for research and documentation purposes.

Chemical Identity of Fentrazamide

Fentrazamide is recognized for its herbicidal properties, particularly in rice cultivation.^{[1][2]} Accurate identification of this compound is crucial for experimental replication, regulatory compliance, and scientific communication. The following table summarizes the essential chemical identifiers for **Fentrazamide**.

Identifier Type	Data
CAS Number	158237-07-1[3][4][5]
IUPAC Name	4-(2-chlorophenyl)-N-cyclohexyl-N-ethyl-5-oxotetrazole-1-carboxamide
Chemical Formula	C16H20ClN5O2
Molecular Weight	349.82 g/mol
PubChem CID	3081363
SMILES String	<chem>CCN(C1CCCCC1)C(=O)N2C(=O)N(N=N2)C3=CC=CC=C3Cl</chem>
InChI	InChI=1S/C16H20ClN5O2/c1-2-20(12-8-4-3-5-9-12)15(23)22-16(24)21(18-19-22)14-11-7-6-10-13(14)17/h6-7,10-12H,2-5,8-9H2,1H3
InChIKey	LLQPHQFNMLZJMP-UHFFFAOYSA-N
EC Number	605-140-1
Synonyms	4-(2-chlorophenyl)-N-cyclohexyl-N-ethyl-4,5-dihydro-5-oxo-1H-tetrazole-1-carboxamide, 1-(2-Chlorophenyl)-4-(N-cyclohexyl-N-ethylcarbamoyl)-5(4H)-tetrazolinone

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References

- 1. Fentrazamide [drugfuture.com]
- 2. FENTRAZAMIDE | 158237-07-1 [chemicalbook.com]
- 3. Fentrazamide | C16H20ClN5O2 | CID 3081363 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Fentrazamide | CAS#:158237-07-1 | Chemsrsrc [chemsrc.com]
- 5. scbt.com [scbt.com]
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